

Safeguarding Your Research: A Practical Guide to Handling 5-(3-Hydroxyphenyl)nicotinic Acid

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Compound of Interest

Compound Name: 5-(3-Hydroxyphenyl)nicotinic acid

Cat. No.: B1497824

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In the dynamic landscape of drug discovery and development, the safe handling of novel chemical entities is paramount. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **5-(3-Hydroxyphenyl)nicotinic acid** (CAS Number: 1181452-05-0).^[1] As a senior application scientist, my aim is to synthesize technical accuracy with field-proven insights, ensuring that every protocol described is a self-validating system for safety and efficacy in your laboratory.

While a specific Safety Data Sheet (SDS) for **5-(3-Hydroxyphenyl)nicotinic acid** is not readily available, this guide draws upon data from the closely related isomer, 5-(4-Hydroxyphenyl)nicotinic acid, and the parent compound, nicotinic acid, to establish a robust safety protocol.^{[2][3][4][5][6]} The structural similarities suggest analogous potential hazards, including skin, eye, and respiratory irritation.^[6] Therefore, a cautious and comprehensive approach to personal protective equipment (PPE) and handling is essential.

Core Safety Directives: A Risk-Based Approach

The cornerstone of laboratory safety is a thorough understanding of the potential hazards associated with a substance.^{[7][8][9]} For **5-(3-Hydroxyphenyl)nicotinic acid**, we will operate under the assumption of it being an irritant to the skin, eyes, and respiratory tract, and as a powdered substance, it may form combustible dust concentrations in the air.^{[6][10]}

Hazard Assessment and Control

A fundamental principle of chemical safety is the hierarchy of controls.^[7] This involves implementing engineering and administrative controls to minimize exposure before relying on personal protective equipment.

- Engineering Controls: All manipulations of solid **5-(3-Hydroxyphenyl)nicotinic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to control dust and potential vapors.^[3]^[10]
- Administrative Controls: Develop a laboratory-specific Standard Operating Procedure (SOP) for the handling of this compound.^[11] Ensure all personnel are trained on the SOP and are aware of the location of safety equipment, such as emergency eyewash stations and safety showers.

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate PPE is critical to prevent direct contact with the chemical.^[12]^[13]

The following table summarizes the recommended PPE for handling **5-(3-Hydroxyphenyl)nicotinic acid**, based on the potential hazards identified.

Hazard Category	Potential Hazard	Recommended Personal Protective Equipment (PPE)
Skin Contact	Causes skin irritation.[6]	Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned.[10] Gloves: Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed immediately if contaminated.[2] [10] Footwear: Fully enclosed shoes are mandatory.[10]
Eye Contact	Causes serious eye irritation. [2][3][6][14][15]	Safety Goggles: Wear chemical splash goggles that meet ANSI Z87.1 standards. [10][16] Face Shield: When there is a significant risk of splashing or dust generation, a face shield worn over safety goggles is recommended.[10] [16][17]
Inhalation	May cause respiratory irritation.[6]	Ventilation: Handle the solid compound within a chemical fume hood to minimize dust inhalation.[10] Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[2][10][17] [18]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safe handling.[10]

- Preparation and Engineering Controls:
 - Designate a specific area for handling **5-(3-Hydroxyphenyl)nicotinic acid**, preferably within a chemical fume hood.[\[10\]](#)
 - Ensure the fume hood is functioning correctly before commencing work.
 - Assemble all necessary equipment, including spatulas, weigh boats, and appropriate waste containers, before handling the chemical.[\[10\]](#)
- Donning Personal Protective Equipment (PPE):
 - Put on all required PPE as detailed in the table above.
 - Ensure gloves are the correct size and are free of any defects.[\[10\]](#)
- Handling the Compound:
 - Weighing: Carefully weigh the desired amount of the powdered compound on a weigh boat or paper inside the fume hood to contain any dust.[\[10\]](#)
 - Transfer: Use a spatula to transfer the solid. Avoid actions that could generate dust, such as pouring from a height.[\[10\]](#)
- Post-Handling Procedures:
 - Decontamination: Clean any contaminated surfaces and equipment thoroughly.
 - Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.[\[10\]](#)
 - Hygiene: Wash hands thoroughly with soap and water after handling the chemical.[\[2\]](#)[\[3\]](#)

Disposal Plan: Responsible Chemical Waste Management

Proper disposal is a critical component of the chemical lifecycle and is mandated by regulatory bodies.

- Solid Waste: All disposable materials contaminated with **5-(3-Hydroxyphenyl)nicotinic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated, clearly labeled hazardous waste container.[\[10\]](#)[\[12\]](#)
- Unused Chemical: Unused or expired **5-(3-Hydroxyphenyl)nicotinic acid** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)[\[4\]](#) Do not pour chemicals down the drain.[\[3\]](#)[\[4\]](#)[\[12\]](#)

Emergency Procedures

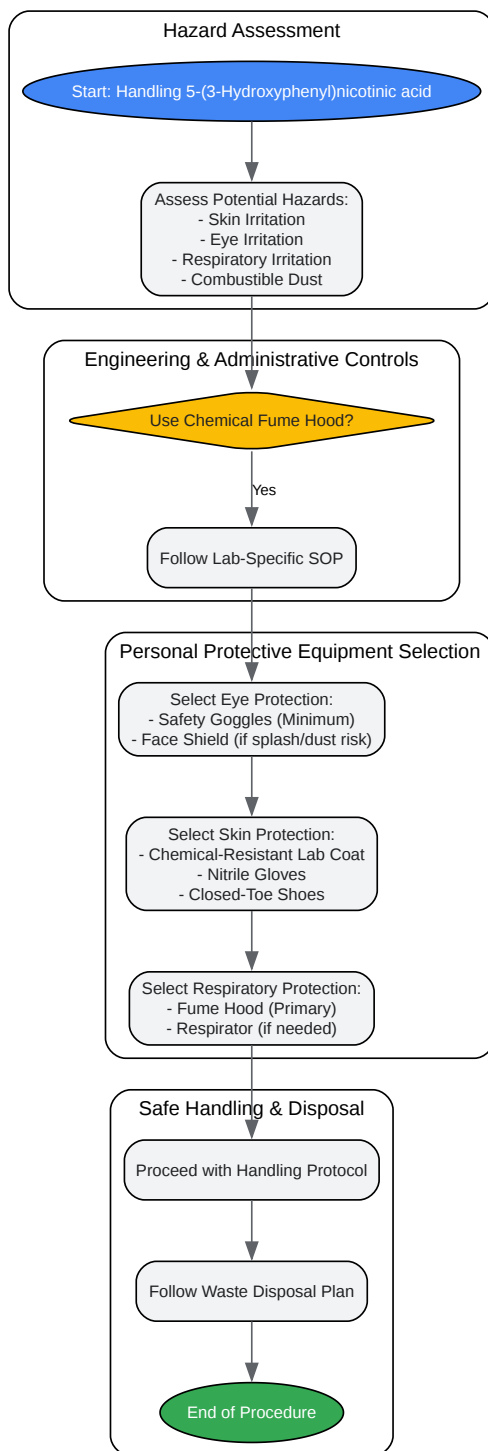
In the event of an exposure or spill, immediate and appropriate action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Spill: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.[\[2\]](#)

Visualizing the PPE Decision Process

The following diagram illustrates the logical workflow for selecting the appropriate PPE when handling **5-(3-Hydroxyphenyl)nicotinic acid**.

PPE Selection Workflow for 5-(3-Hydroxyphenyl)nicotinic Acid

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **5-(3-Hydroxyphenyl)nicotinic Acid**.

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